

Technical Monograph: Physicochemical Profiling of 4-Chlorothiophene-3-sulfonamide

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Compound of Interest

Compound Name: 4-Chlorothiophene-3-sulfonamide

Cat. No.: B13630393

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Executive Summary

4-Chlorothiophene-3-sulfonamide ($C_4H_4ClNO_2S_2$) represents a strategic bioisostere of benzene-based sulfonamides, widely utilized in Fragment-Based Drug Discovery (FBDD). Its structural distinctiveness lies in the thiophene ring's electron-rich nature coupled with the electron-withdrawing chlorine and sulfonamide groups. This scaffold is particularly relevant in the design of Carbonic Anhydrase Inhibitors (CAIs), where the sulfonamide moiety acts as a zinc-binding group (ZBG).

This guide synthesizes theoretical data with experimental protocols derived from close structural analogs (e.g., 5-chlorothiophene-2-sulfonamide), providing a rigorous framework for researchers handling this compound.

Chemical Identity & Structural Analysis[1][2][3][4]

The compound exists as a regioisomer of the more common 5-chlorothiophene-2-sulfonamide. The positioning of the chloro- group at C4 and the sulfonamide at C3 creates a unique steric and electronic environment, influencing both metabolic stability and ligand-protein binding kinetics.

Parameter	Detail
Chemical Name	4-Chlorothiophene-3-sulfonamide
Molecular Formula	C ₄ H ₄ ClNO ₂ S ₂
Molecular Weight	197.66 g/mol
Core CAS	Not widely listed as free base; see 937640-03-4 (N-tert-butyl derivative) [1]
Common Analogs	5-Chlorothiophene-2-sulfonamide (CAS 53595-66-7) [2]
SMILES	<chem>NS(=O)(=O)c1csc(Cl)c1</chem>
Electronic Character	Electron-deficient thiophene ring due to -SO ₂ NH ₂ and -Cl substituents.[1]

Structural Bioisosterism

The thiophene ring offers a lower resonance energy than benzene, allowing for different pi-stacking interactions in protein active sites. The C4-Chlorine atom serves as a lipophilic handle, potentially filling hydrophobic pockets in enzymes like Carbonic Anhydrase II or IX.

Physicochemical Properties

Note: Values below combine predicted data for the specific isomer with experimental benchmarks from validated analogs.

Property	Value (Predicted/Analog)	Context & Causality
Physical State	Crystalline Solid	Likely white to off-white powder based on analogs [2].
Melting Point	110 – 150 °C	High intermolecular H-bonding (sulfonamide) stabilizes the lattice.
pKa (Sulfonamide)	9.5 – 10.2	The -SO ₂ NH ₂ proton is acidic. The electron-withdrawing Cl at C4 lowers pKa relative to unsubstituted thiophene sulfonamide (pKa ~10.5), enhancing ionization at physiological pH [3].
LogP (Lipophilicity)	1.5 – 2.0	Moderate lipophilicity. The Cl atom increases LogP by ~0.7 units compared to the non-chlorinated scaffold, aiding membrane permeability.
Solubility (Water)	Low (< 0.5 mg/mL)	Poor aqueous solubility due to the lipophilic thiophene/Cl motif.
Solubility (Organic)	High	Soluble in DMSO, DMF, Methanol, and Ethyl Acetate.
H-Bond Donors	1 (NH ₂)	Critical for Zinc coordination in metalloenzymes.
H-Bond Acceptors	3 (O, O, N)	Sulfonyl oxygens act as weak acceptors.

Synthetic Route & Experimental Protocols

The synthesis of **4-chlorothiophene-3-sulfonamide** presents a regioselectivity challenge. Direct chlorosulfonation of 3-chlorothiophene often yields mixtures. A more robust route

involves the protection of the C2 position or starting from 3,4-dichlorothiophene.

Synthesis Workflow (Visualized)

The following diagram outlines a self-validating synthetic pathway derived from standard thiophene chemistry.



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Caption: Figure 1. Synthetic pathway emphasizing the critical regioselective chlorosulfonation step.

Characterization Protocol

To ensure scientific integrity, the following characterization steps are mandatory for every batch.

- HPLC Purity Assessment:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
 - Mobile Phase: Gradient A (0.1% Formic Acid in Water) / B (Acetonitrile). 5% B to 95% B over 10 min.
 - Detection: UV at 254 nm (aromatic) and 220 nm (amide bond).
 - Acceptance Criteria: >95% purity by area integration.
- NMR Validation (^1H -NMR in DMSO- d_6):
 - Look for the diagnostic singlet or doublet of the thiophene protons.
 - Sulfonamide Protons: Broad singlet around 7.2–7.8 ppm (exchangeable with D_2O).

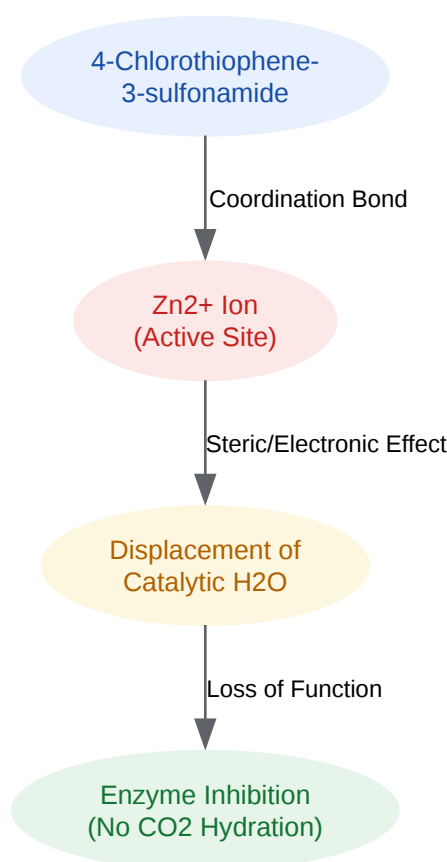
- Thiophene Protons: Two distinct signals (if C2 and C5 are unsubstituted) or one singlet if C2/C5 are substituted. For 4-chloro-3-sulfonamide, expect signals for H2 and H5 with characteristic thiophene coupling constants ($J \sim 3-5$ Hz).

Biological Relevance: Carbonic Anhydrase Inhibition

Sulfonamides are the primary class of Carbonic Anhydrase (CA) inhibitors.[2] The **4-chlorothiophene-3-sulfonamide** scaffold acts as a "head group" that binds to the catalytic Zinc ion.

Mechanism of Action

The deprotonated sulfonamide nitrogen (SO_2NH^-) coordinates directly to the Zn^{2+} ion in the enzyme's active site, displacing the catalytic water molecule/hydroxide ion and thereby blocking the hydration of CO_2 . [2]



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Caption: Figure 2. Pharmacodynamic mechanism of sulfonamide-mediated Zinc coordination.

Stability & Handling

- **Thermal Stability:** Stable up to ~110°C. Avoid prolonged exposure to temperatures >150°C to prevent desulfonation.
- **Hydrolytic Stability:** The sulfonamide bond is robust against hydrolysis in neutral and slightly acidic conditions. Strong bases at high temperatures may cause hydrolysis to the sulfonic acid.
- **Storage:** Store in a cool, dry place (2-8°C recommended for long-term reference standards) under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation of the thiophene ring.

References

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